

Personal protective equipment for handling 3-Pentanoyl-5,5-diphenylhydantoin

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Compound of Interest

Compound Name: 3-Pentanoyl-5,5-diphenylhydantoin

Cat. No.: B1225710

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Essential Safety and Handling Guide for 5,5-Diphenylhydantoin

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling 5,5-Diphenylhydantoin (Phenytoin). The following procedures and recommendations are designed to ensure safe handling, storage, and disposal of this compound.

Chemical Profile and Hazards

5,5-Diphenylhydantoin is an off-white, odorless, solid powder.^[1] It is harmful if swallowed, suspected of causing cancer, and may damage fertility or the unborn child.^{[1][2][3]} The compound can also form combustible dust concentrations in the air.^{[1][4]}

Physical and Chemical Properties^[1]

Appearance	Off-white powder solid
Odor	Odorless
Melting Point/Range	293.5 - 295 °C / 560.3 - 563 °F
Solubility	Water soluble

Hazard Identification[1][2][3]

Acute Oral Toxicity

Category 4

Carcinogenicity

Category 1B/2

Reproductive Toxicity

Category 1B/2

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling 5,5-Diphenylhydantoin to protect against potential health hazards.[5][6] The selection of appropriate PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.[7]

Protection Type	Required PPE	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side-shields or chemical goggles.[2] [7] A face shield may be necessary where there is a potential for splashing.[7]	Must conform to EN166 (EU) or NIOSH (US) standards.[2]
Skin Protection	Chemical-resistant gloves (Nitrile rubber recommended). [1] A complete protective suit is required to protect against chemical splashes.[2]	Gloves must be inspected before use and disposed of properly after handling the substance.[2] When double gloving, one glove should be under the gown cuff and one over.[8]
Respiratory Protection	An air-purifying respirator with appropriate cartridges should be used if engineering controls are insufficient.[2] For higher-risk activities, a full-face supplied-air respirator may be necessary.[2]	Respirators must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[2]

Operational and Disposal Plans

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of 5,5-Diphenylhydantoin and ensuring a safe laboratory environment.

- **Handling:** Obtain special instructions before use and do not handle until all safety precautions have been read and understood.^{[2][4]} Avoid contact with skin, eyes, and clothing by wearing appropriate PPE.^{[2][4]} Avoid dust formation and inhalation.^{[1][2][4]} Use in a well-ventilated area, preferably under a chemical fume hood.^[2]
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place.^{[1][4]} Store locked up.^[4]

First Aid Measures

In the event of exposure, follow these first aid guidelines:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. ^[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. ^[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. ^{[1][4]}
Ingestion	Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur. ^{[1][4]}

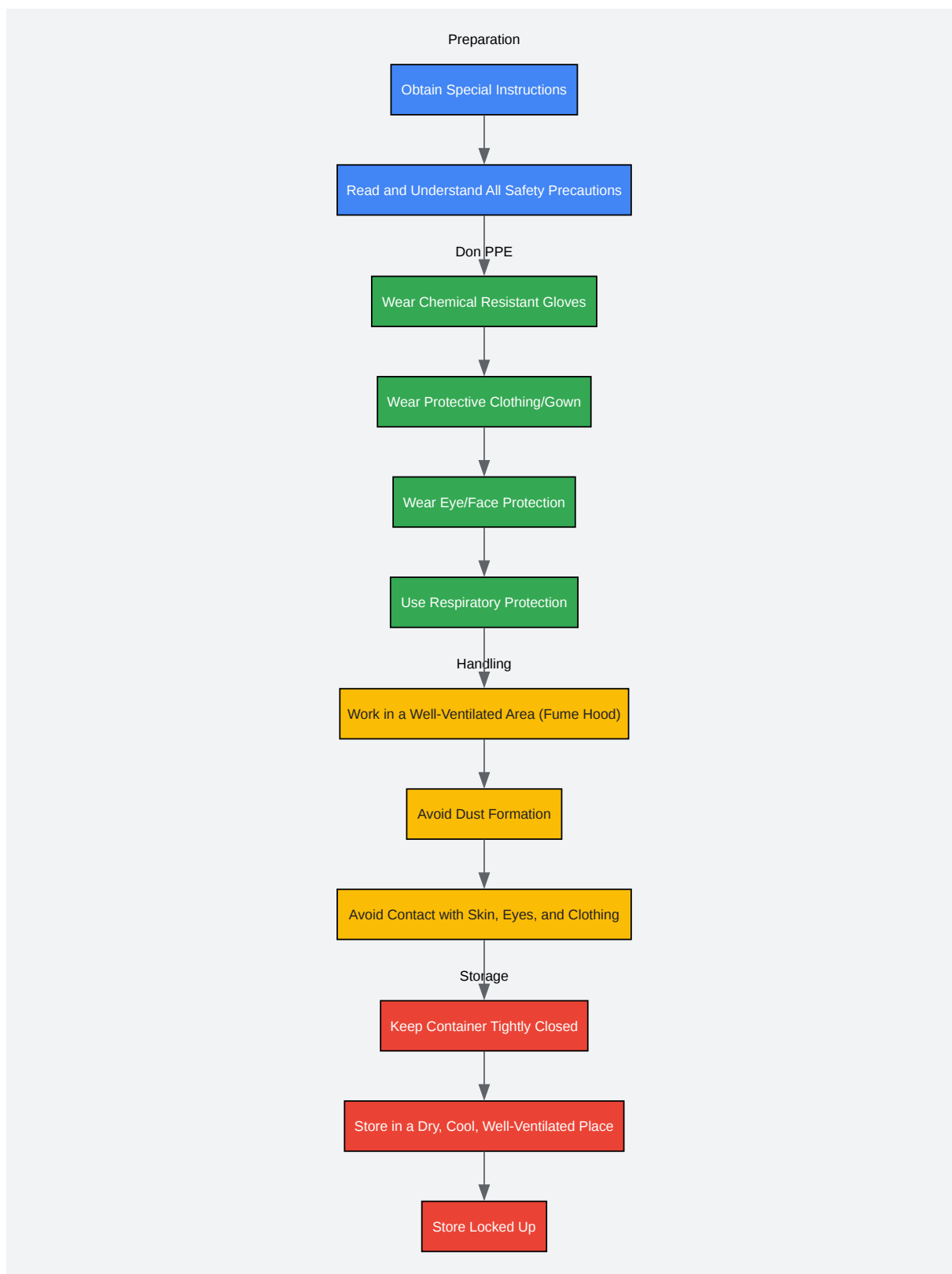
Spill and Disposal Procedures

Accidental spills and waste require careful management to prevent environmental contamination and exposure.

- **Spill Containment:** In case of a spill, ensure adequate ventilation and wear appropriate PPE. [\[1\]](#)[\[2\]](#) Sweep up the solid material, avoiding dust formation, and shovel it into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Disposal:** Waste is classified as hazardous and must be disposed of in accordance with European Directives and local regulations.[\[1\]](#) Do not empty into drains.[\[2\]](#)[\[4\]](#) Dispose of the contents and container to an approved waste disposal plant.[\[4\]](#)

Visualized Workflows

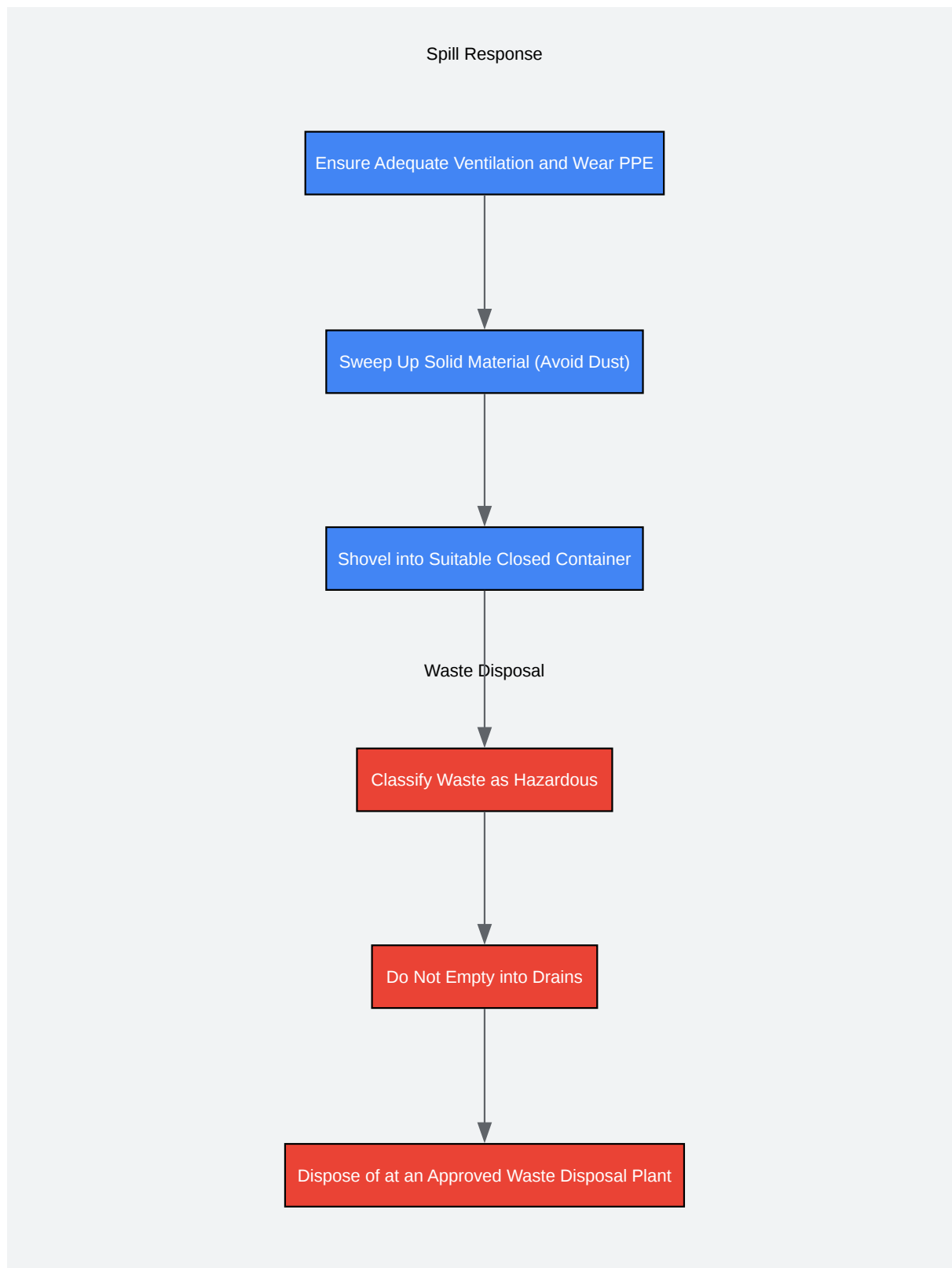
Handling Protocol



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Caption: Workflow for the safe handling and storage of 5,5-Diphenylhydantoin.

Disposal Protocol

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Caption: Protocol for the safe cleanup and disposal of 5,5-Diphenylhydantoin.

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